

Certificate of Analysis & Comparison Guide: 2-(2-Bromophenyl)azepane hydrochloride

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)azepane
hydrochloride

CAS No.: 1177340-54-3

Cat. No.: B1286184

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Executive Summary: The "Seven-Membered" Advantage

In the landscape of nitrogen heterocycles, the azepane (7-membered) ring represents a critical "scaffold hop" from the ubiquitous piperidine (6-membered) and pyrrolidine (5-membered) systems.^{[1][2]} **2-(2-Bromophenyl)azepane hydrochloride** is a high-value building block, primarily used to introduce conformational flexibility and altered metabolic profiles into CNS-active drug candidates.

This guide serves two purposes:

- Interpret the Certificate of Analysis (CoA): Defining critical quality attributes (CQAs) for this specific salt form.
- Comparative Performance: Evaluating this scaffold against its 5- and 6-membered analogs to justify its selection in lead optimization.

Certificate of Analysis (CoA) Deep Dive

A standard CoA for this compound must validate three pillars: Identity, Purity, and Stoichiometry.

Table 1: Critical Quality Attributes (CQA) & Specifications

Test Parameter	Specification (Research Grade)	Specification (GMP Grade)	Why It Matters
Appearance	White to off-white solid	White crystalline powder	The HCl salt should be solid. Yellowing indicates oxidation of the amine or free bromine liberation.
Purity (HPLC)	97.0%	99.0%	Impurities (likely regioisomers or des-bromo analogs) can skew biological assay IC50 values.
1H-NMR	Conforms to structure	Conforms + Residual Solvent quantification	Verifies the 2-position substitution and the integrity of the azepane ring.
Chloride Content	13.0% 1.0% (Theoretical: ~12.2%)	12.2% 0.5%	Confirms mono-hydrochloride salt formation. Excess Cl suggests trapped HCl gas.
Water (KF)	1.0%	0.5%	Azepane salts can be hygroscopic. High water content alters molecular weight calculations for dosing.

Analytical Interpretation: The NMR Fingerprint

The 7-membered ring creates a distinct NMR signature compared to piperidines.

- **Aromatic Region (7.0–7.6 ppm):** Look for the 4-proton pattern typical of ortho-substitution. The bromine at the ortho position deshields the adjacent proton.
- **The Chiral Center (4.5–5.0 ppm):** The methine proton at C2 (adjacent to Nitrogen and the Phenyl ring) will appear as a distinct doublet of doublets (dd) or multiplet, significantly downfield due to the electron-withdrawing phenyl ring and ammonium cation.
- **Ring Methylene Envelope (1.6–2.2 ppm):** Unlike the sharp chair-conformation signals of piperidine, azepane protons often appear as broad, complex multiplets due to rapid ring inversion (pseudorotation).

Comparative Analysis: Selecting the Right Scaffold

Why choose the 7-membered 2-(2-Bromophenyl)azepane over its popular analogs?

Comparison 1: Ring Size & Physicochemical Properties

The choice of ring size dramatically affects Lipophilicity (LogP) and Conformational Entropy.

Feature	Pyrrolidine (5-Ring)	Piperidine (6-Ring)	Azepane (7-Ring)
Conformation	Rigid Envelope	Rigid Chair	Flexible Twist-Chair
LogP Trend	Low	Medium	High (More hydrophobic surface area)
Metabolic Liability	-oxidation	-oxidation	Ring contraction / N-oxidation
Receptor Fit	Tight pockets	Standard pockets	Accommodates "induced fit" pockets
Synthesis Cost	Low (Chiral pool)	Low (Hydrogenation)	High (Ring expansion required)

Scientist's Insight: Use the Azepane scaffold when your Piperidine lead is too polar or lacks potency due to rigid steric clashes. The Azepane ring's flexibility allows the phenyl group to adopt unique vector orientations in the binding pocket.

Comparison 2: Salt Form vs. Free Base

The Hydrochloride (HCl) form is the industry standard for this compound, but understanding the Free Base is crucial for synthesis.

- HCl Salt:
 - Pros: Solid, stable at room temperature, non-volatile, water-soluble for biological assays.
 - Cons: Must be "freed" (neutralized) before use in palladium-catalyzed cross-coupling (Buchwald-Hartwig) to prevent catalyst poisoning.
- Free Base:
 - Pros: Reactive species for nucleophilic substitution.
 - Cons: Likely a viscous oil, prone to oxidation (N-oxide formation), absorbs CO₂ from air to form carbamates.

Experimental Protocols

Protocol A: Validating Purity via HPLC

Standard reverse-phase method to separate the product from the des-bromo impurity.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 µm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: Acetonitrile (MeCN).
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 210 nm (Amine absorption) and 254 nm (Phenyl absorption).

- Success Criteria: Main peak retention time ~6.5 min. No secondary peak >1% area.

Protocol B: "Free-Basing" for Synthesis

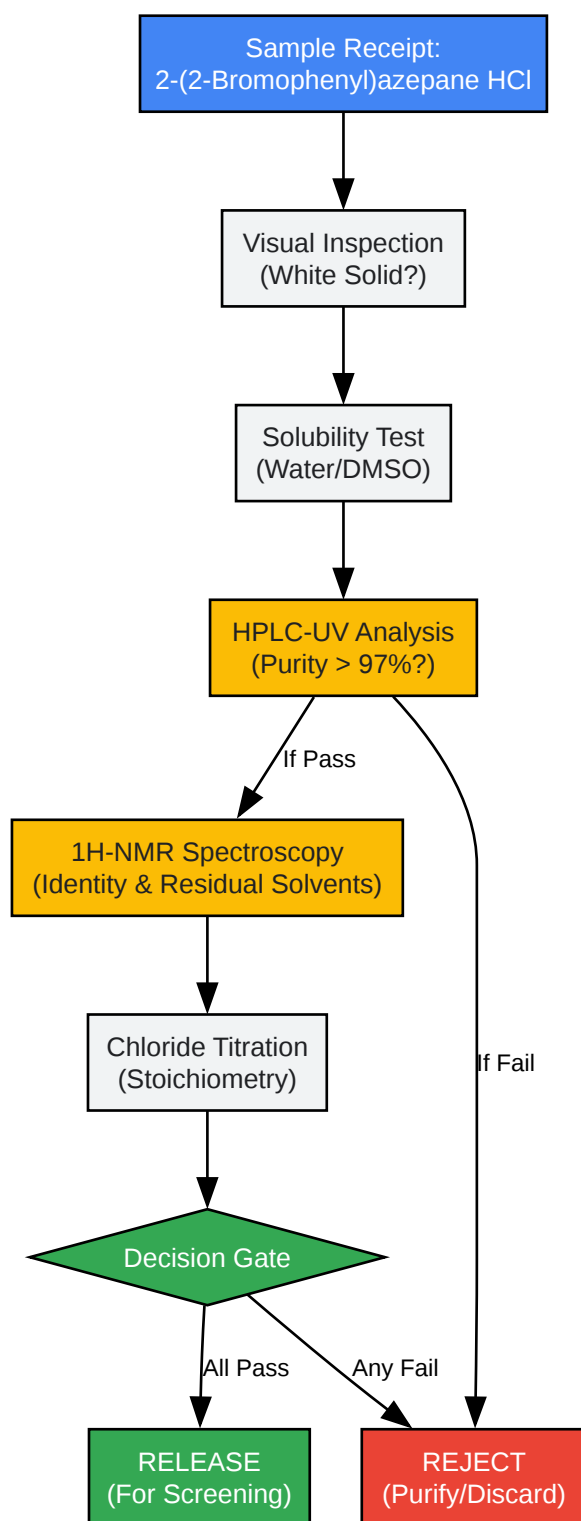
Critical step before using this compound in Buchwald-Hartwig amination.

- Dissolution: Suspend 1.0 g of 2-(2-Bromophenyl)azepane HCl in 10 mL of Dichloromethane (DCM).
- Neutralization: Add 10 mL of saturated aqueous Sodium Bicarbonate (NaHCO₃).
- Extraction: Stir vigorously for 10 minutes until the solid dissolves and the organic layer clarifies.
- Separation: Collect the DCM layer. Extract aqueous layer once more with 5 mL DCM.
- Drying: Dry combined organics over anhydrous Sodium Sulfate (Na₂SO₄).
- Concentration: Evaporate solvent in vacuo at <40°C.
 - Result: Colorless to pale yellow oil (Free Base). Use immediately.

Visualizations & Workflows

Diagram 1: Analytical Logic Flow

This diagram illustrates the decision tree for validating the CoA data before releasing the compound for biological screening.

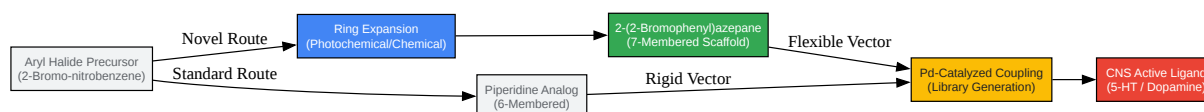


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Caption: Quality Control workflow ensuring batch consistency before biological application.

Diagram 2: Synthetic Utility & Scaffold Hopping

Visualizing how this building block fits into the broader drug discovery context compared to its analogs.



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Caption: The Azepane scaffold offers a unique structural vector via ring expansion synthesis.[1]

References

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Sources

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